

A Comprehensive Guide to the Proper Disposal of Skepinone-L

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Compound of Interest

Compound Name: Skepinone-L

Cat. No.: B610863

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **Skepinone-L**, a selective p38 mitogen-activated protein kinase inhibitor. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

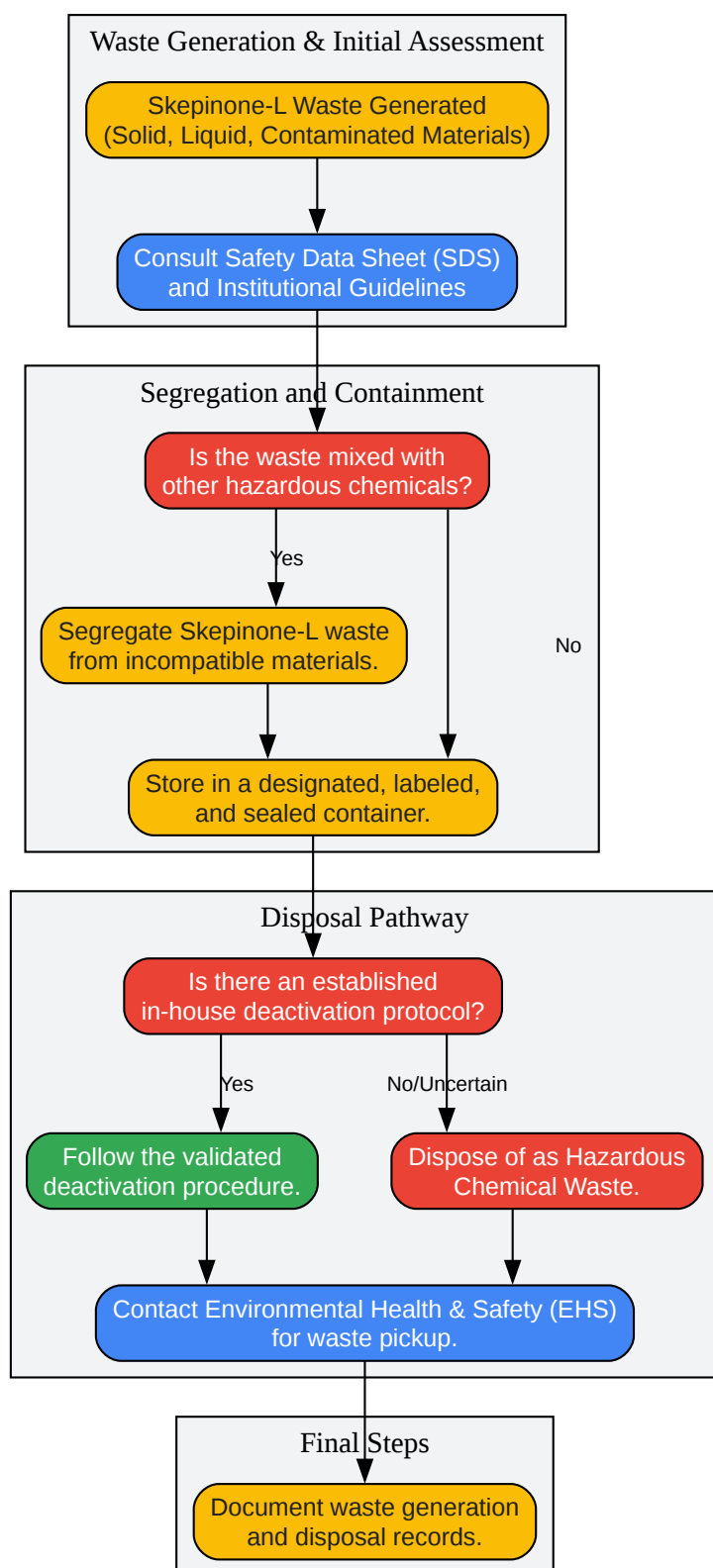
Skepinone-L: Chemical and Safety Data

While one Safety Data Sheet (SDS) for **Skepinone-L** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is crucial to handle it with care due to its potent biological activity.^[1] Another SDS highlights that **Skepinone-L** may be harmful if swallowed or inhaled, and exposure can cause irritation to the respiratory tract, eyes, and skin.^[2] Therefore, it is recommended to handle **Skepinone-L** in a laboratory fume hood and use appropriate personal protective equipment (PPE).^[2]

Property	Data
Chemical Name	(R)-2-((2,4-difluorophenyl)amino)-7-(2,3-dihydroxypropoxy)-10,11-dihydro-5H-dibenzo[a,d][3]annulen-5-one
Synonyms	CBS3830
Molecular Formula	C ₂₄ H ₂₁ F ₂ NO ₄
Molecular Weight	425.42 g/mol
CAS Number	1221485-83-1
Appearance	Powder
Solubility	Soluble in DMSO (≥ 21.25 mg/mL), and EtOH (≥ 46.5 mg/mL with ultrasonic)[4]
Storage	Store solid and solutions at 4°C or -20°C for longer-term storage.[2] Can be stored at -80°C for up to 2 years.[5]
Hazard Classification	Not classified as hazardous according to one GHS assessment, but may be harmful if swallowed or inhaled.[1][2]

Experimental Workflow for Disposal

The following workflow outlines the decision-making process and procedural steps for the safe disposal of **Skepinone-L** waste.



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Skepinone-L Disposal Workflow

Step-by-Step Disposal Procedures

In the absence of explicit disposal instructions from the manufacturer, and to ensure the highest safety standards, **Skepinone-L** waste should be treated as hazardous chemical waste.

1. Personal Protective Equipment (PPE): Before handling **Skepinone-L** waste, ensure you are wearing appropriate PPE, including:

- NIOSH/MSHA-approved respirator[2]
- Chemical-resistant rubber gloves[2]
- Chemical safety goggles[2]
- Laboratory coat

2. Waste Segregation:

- Solid Waste: Collect pure **Skepinone-L** powder, contaminated personal protective equipment (e.g., gloves, weighing paper), and other solid materials in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **Skepinone-L** should be collected in a separate, leak-proof, and chemically compatible container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Sharps: Any needles or other sharps contaminated with **Skepinone-L** must be disposed of in a designated sharps container for hazardous chemical waste.

3. Container Management:

- Use containers that are in good condition and compatible with the chemical waste.[6][7]
- Ensure containers are securely capped at all times, except when adding waste.[6]
- Label all waste containers clearly with "Hazardous Waste," the full chemical name ("**Skepinone-L**"), and any other components of the mixture.

- Store waste containers in a designated satellite accumulation area.[6][8]

4. Disposal:

- Do not dispose of **Skepinone-L** down the drain or in regular trash.[3]
- Contact your institution's EHS or equivalent department to arrange for the pickup and disposal of the hazardous waste.[8]
- Follow all institutional, local, and federal regulations for hazardous waste disposal.[7][8]

5. Accidental Spills:

- In case of a spill, cordon off the area.[2]
- Wear a self-contained breathing apparatus, protective clothing, and heavy rubber gloves.[2]
- Absorb liquid spills with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste.
- For solid spills, carefully sweep or scoop the material to avoid generating dust and place it in a sealed container for disposal.
- Clean the spill area thoroughly.

By adhering to these procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety and disposal guidelines.

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